

rac 5-Hydroxymethyl Tolterodine-d14 chemical structure and properties

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Compound of Interest

Compound Name: *rac 5-Hydroxymethyl Tolterodine-d14*

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An In-depth Technical Guide to rac 5-Hydroxymethyl Tolterodine-d14

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **rac 5-Hydroxymethyl Tolterodine-d14**, a critical tool in the pharmacokinetic analysis of Tolterodine.

Introduction

rac 5-Hydroxymethyl Tolterodine-d14 is the deuterium-labeled form of 5-Hydroxymethyl Tolterodine, the principal active metabolite of Tolterodine.[1][2] Tolterodine is an antimuscarinic drug used to treat overactive bladder.[1][3] The metabolite, 5-Hydroxymethyl Tolterodine, contributes significantly to the therapeutic effect and exhibits a similar antimuscarinic activity to the parent compound.[1][2] Due to its stable isotopic label, **rac 5-Hydroxymethyl Tolterodine-d14** serves as an ideal internal standard for quantitative bioanalytical studies, particularly those employing mass spectrometry.[4] Its use ensures high accuracy and precision in the determination of Tolterodine and its active metabolite in biological matrices.

Chemical Structure and Properties

rac 5-Hydroxymethyl Tolterodine-d14 is structurally identical to its non-labeled counterpart, with the exception of fourteen hydrogen atoms being replaced by deuterium. This isotopic substitution results in a higher molecular weight, which allows it to be distinguished by mass spectrometry, while maintaining nearly identical chemical and chromatographic properties. The designation "rac" indicates that it is a racemic mixture of enantiomers.

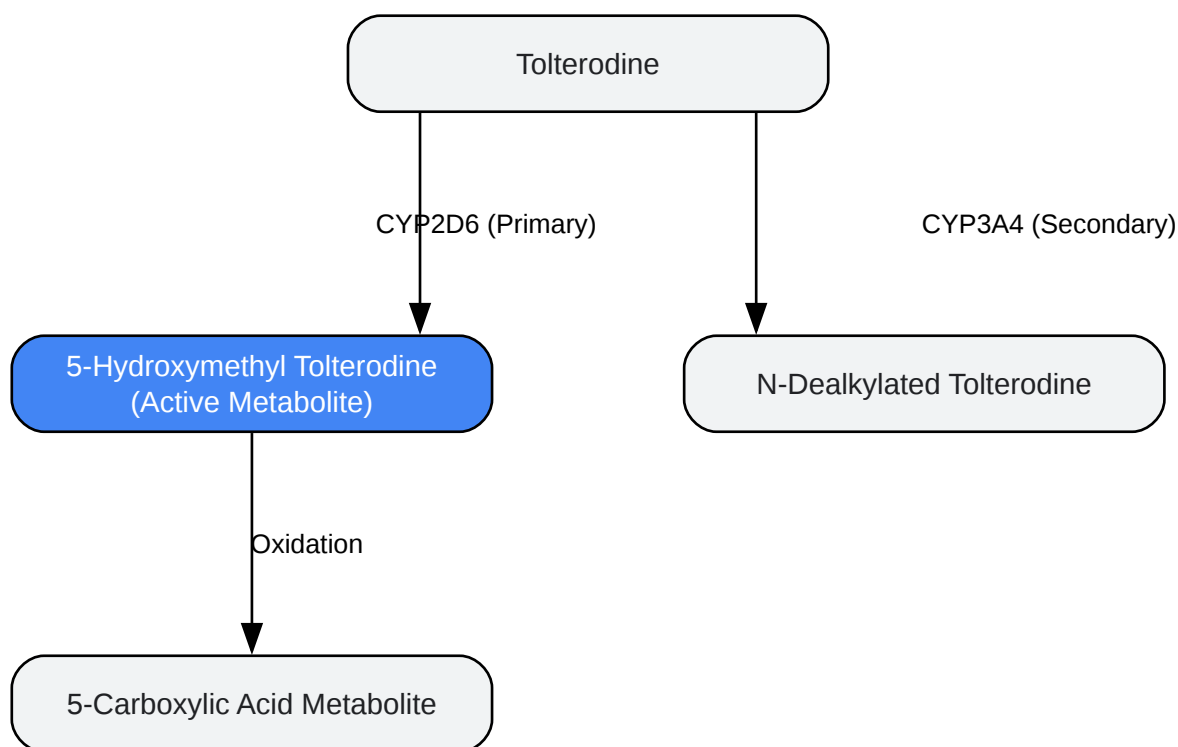
The chemical name is 3-[3-[Bis(1-methylethyl-d7)amino]-1-phenylpropyl]-4-hydroxybenzenemethanol.

Table 1: Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C ₂₂ H ₁₇ D ₁₄ NO ₂	[5][6]
Molecular Weight	355.57 g/mol	[5][6]
CAS Number	1185071-13-9	[6]
Appearance	Solid (Typical)	[7]
Purity	Typically ≥98%	N/A (Vendor Specific)
Storage	-20°C is recommended	N/A (Vendor Specific)
Application	Labeled internal standard for bioanalysis	[5][8]

Metabolic Pathway of Tolterodine

Tolterodine is extensively metabolized in the liver.[2] The primary metabolic pathway is the oxidation of the 5-methyl group on the phenyl ring to form 5-Hydroxymethyl Tolterodine. This reaction is predominantly catalyzed by the cytochrome P450 2D6 (CYP2D6) enzyme.[3][9][10] A secondary pathway involves N-dealkylation, which is catalyzed by CYP3A enzymes.[3][9][11] The 5-Hydroxymethyl metabolite is pharmacologically active and is further oxidized to a carboxylic acid derivative.[3]



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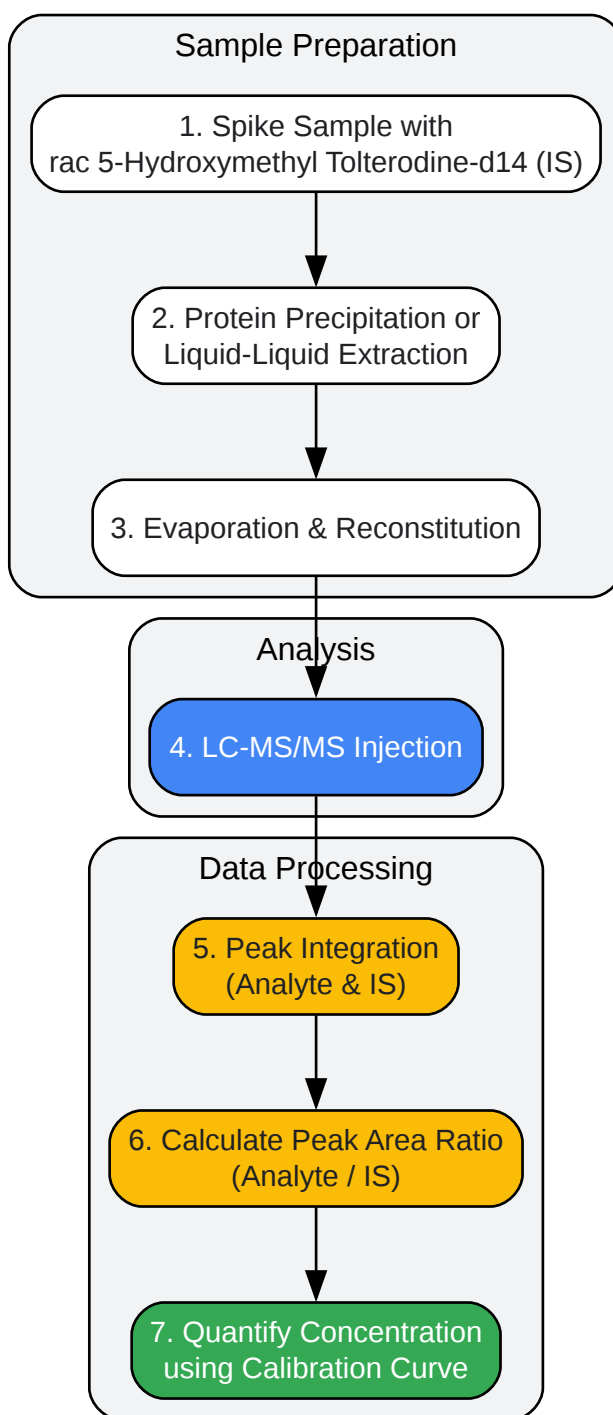
Figure 1: Primary metabolic pathway of Tolterodine.

Experimental Protocols and Applications

The primary application of **rac 5-Hydroxymethyl Tolterodine-d14** is as an internal standard (IS) in quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the determination of Tolterodine and its active 5-hydroxymethyl metabolite in biological samples like plasma, serum, or urine.[4]

General Bioanalytical Workflow

A typical workflow involves sample preparation, LC separation, and MS/MS detection. The deuterated internal standard is spiked into the biological samples, standards, and quality controls at a known concentration before sample processing.



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